

4-Methoxy-3-methylaniline CAS number 136-90-3

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Compound of Interest

Compound Name: 4-Methoxy-3-methylaniline

Cat. No.: B167086

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An In-depth Technical Guide to **4-Methoxy-3-methylaniline** (CAS 136-90-3)

Abstract

This guide provides a comprehensive technical overview of **4-Methoxy-3-methylaniline** (CAS 136-90-3), a pivotal chemical intermediate in advanced organic synthesis. With a primary focus on its application in pharmaceutical development, we delve into its physicochemical properties, validated synthesis protocols, and critical safety considerations. This document is structured to serve as a practical resource for laboratory and development settings, offering field-proven insights into its synthesis, purification, and handling. Its role as a precursor to potent antitumor agents, specifically triamine pyrimidine derivatives, underscores its significance in modern medicinal chemistry.^{[1][2]}

Core Physicochemical & Structural Characteristics

4-Methoxy-3-methylaniline, also known by synonyms such as 3-Methyl-p-anisidine and 4-Amino-2-methylanisole, is an aromatic amine whose structural features—a primary amine, a methoxy group, and a methyl group on a benzene ring—dictate its chemical utility.^[3] The electron-donating nature of the methoxy and methyl groups activates the aromatic ring, influencing its reactivity in electrophilic substitution and coupling reactions.

Table 1: Physicochemical Properties of **4-Methoxy-3-methylaniline**

Property	Value	Source(s)
CAS Number	136-90-3	[4][5]
Molecular Formula	C ₈ H ₁₁ NO	[6][7]
Molecular Weight	137.18 g/mol	[4][5][6]
Appearance	Light orange to dark red solid/crystal	[1][3]
Melting Point	57-60 °C	[1][4]
Boiling Point	~252 °C	[1]
Solubility	Slightly soluble in chloroform and methanol	[1]
IUPAC Name	4-methoxy-3-methylaniline	[5]

| SMILES String | COC1ccc(N)cc1C |[4] |

Synthesis, Purification, and Validation

The most reliable and high-yielding synthesis of **4-Methoxy-3-methylaniline** is achieved through the catalytic hydrogenation of its nitro precursor, 1-methoxy-2-methyl-4-nitrobenzene. This method is favored for its efficiency, often providing a quantitative yield of the desired product under mild conditions.[6]

Standard Synthesis Protocol: Catalytic Hydrogenation

This protocol details the reduction of 1-methoxy-2-methyl-4-nitrobenzene using a Palladium on carbon (Pd/C) catalyst. The causality behind this choice lies in the high efficacy and selectivity of Pd/C for nitro group reductions, which proceed cleanly without affecting other functional groups on the aromatic ring under these conditions.

Materials:

- 1-methoxy-2-methyl-4-nitrobenzene (9.5 g, 57 mmol)
- 10% Palladium on carbon (10% Pd/C) (1.5 g)

- Methanol (MeOH), reagent grade (100 mL)
- Hydrogen (H₂) gas supply (balloon or regulated cylinder)
- Celite® (diatomaceous earth)
- Standard hydrogenation reaction vessel

Step-by-Step Methodology:

- **Vessel Preparation:** In a suitable reaction vessel, dissolve 1-methoxy-2-methyl-4-nitrobenzene (9.5 g) in methanol (100 mL).^{[6][8]}
- **Catalyst Addition:** Under an inert atmosphere (e.g., nitrogen or argon) to prevent premature catalyst deactivation, carefully add the 10% Pd/C catalyst (1.5 g) to the solution.^[8]
- **Hydrogenation:** Seal the vessel and flush thoroughly with hydrogen gas. Maintain a positive hydrogen atmosphere (e.g., 1 atm from a balloon) and stir the mixture vigorously at room temperature.^{[6][8]}
- **Reaction Monitoring:** The progress of the reaction should be monitored to ensure completion. This is effectively achieved by taking small aliquots from the reaction mixture and analyzing them via Thin Layer Chromatography (TLC) or Gas Chromatography (GC).^[8] The goal is to observe the complete disappearance of the starting material spot/peak. The typical reaction time is approximately 16 hours.^[6]
- **Catalyst Removal (Workup):** Upon completion, carefully vent the hydrogen and flush the vessel with an inert gas. Filter the reaction mixture through a pad of Celite®. The use of Celite is critical as it prevents the fine Pd/C particles from passing through the filter medium and contaminating the product.^{[6][8]}
- **Product Isolation:** Wash the Celite pad with a small amount of fresh methanol to recover any adsorbed product. Combine the filtrates and evaporate the solvent under reduced pressure (e.g., using a rotary evaporator) to yield the crude **4-Methoxy-3-methylaniline**.^{[6][8]} This procedure typically yields the product in near-quantitative amounts.^[6]

Product Purification and Validation

While the hydrogenation is very clean, further purification may be required to meet stringent purity standards for drug development.

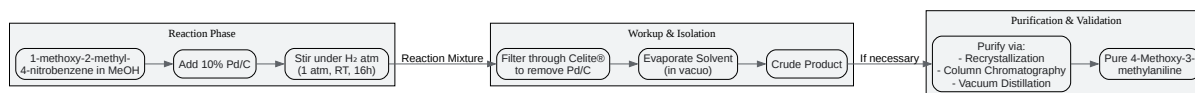
- **Purification Techniques:** The crude product can be purified by recrystallization, column chromatography on silica gel, or vacuum distillation to remove any non-volatile impurities or side products.[8]
- **Analytical Validation:** The identity and purity of the final product must be confirmed.

Table 2: Key Spectroscopic Data for Product Confirmation

Analysis Type	Expected Result	Source(s)
¹ H NMR (400 MHz, CDCl ₃)	δ 6.67 (d, 1H), 6.54 (dd, 1H), 6.50 (d, 1H), 3.77 (s, 3H, OCH ₃), 3.29 (br s, 2H, NH ₂), 2.18 (s, 3H, CH ₃) ppm	[6]

| Mass Spec. (ESI) | m/z: 138 ([M+H]⁺) |[6] |

Synthesis Workflow and Troubleshooting



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Caption: Workflow for the synthesis of **4-Methoxy-3-methylaniline**.

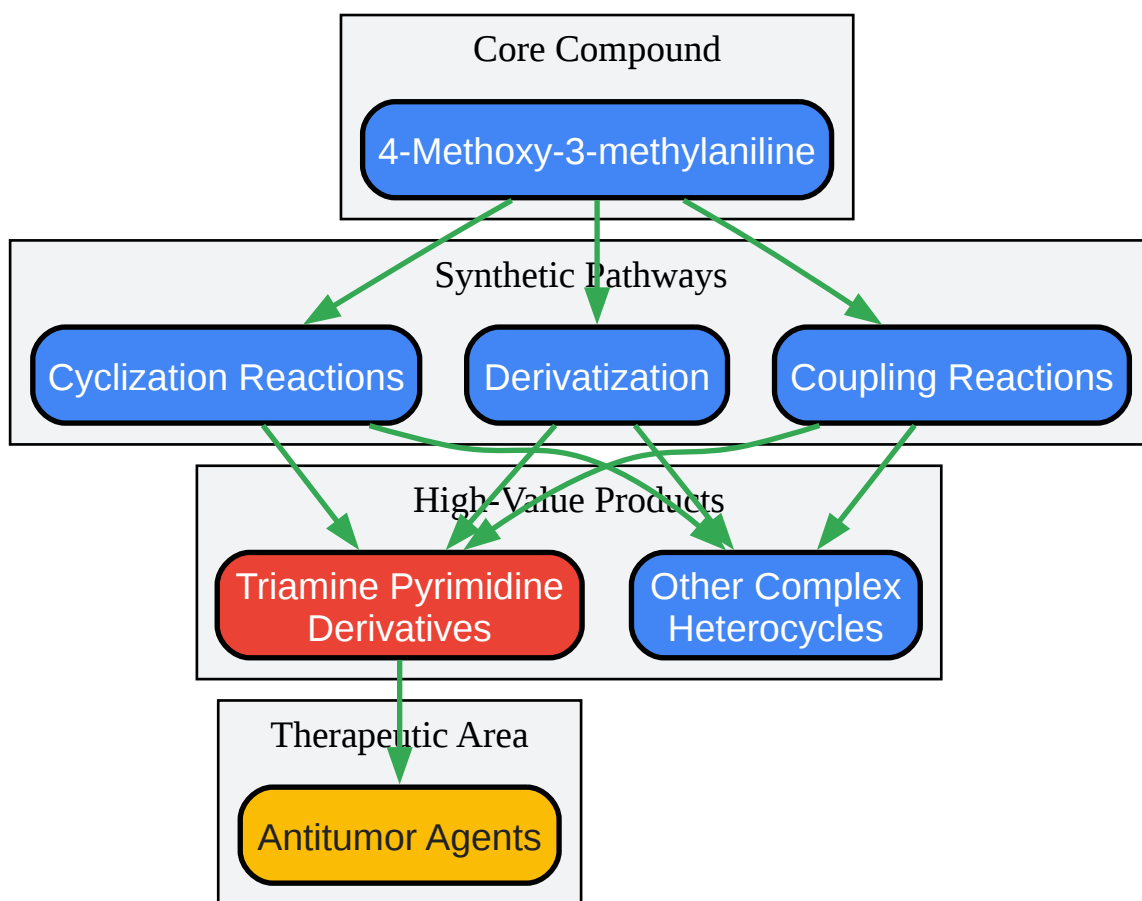
Troubleshooting Common Synthesis Issues:

- **Low or No Conversion:** This is often due to an inactive catalyst or insufficient hydrogen pressure. Ensure a fresh batch of Pd/C is used and that it is handled under an inert atmosphere. Verify that the hydrogen supply is consistent.^[8]
- **Formation of Side-Products:** Incomplete reduction can lead to nitroso and hydroxylamine intermediates, which can further react to form colored azoxy and azo compounds.^[8] To mitigate this, consider increasing the catalyst loading or optimizing the reaction conditions (e.g., slightly elevated temperature or pressure) while carefully monitoring via TLC/GC.^[8]

Applications in Drug Discovery

The primary value of **4-Methoxy-3-methylaniline** in drug development lies in its role as a versatile building block. Its nucleophilic amine group readily participates in coupling reactions, C-N bond formation, and cyclization reactions, making it an ideal starting point for constructing complex molecular scaffolds.

Most notably, it serves as a crucial intermediate in the synthesis of triamine pyrimidine derivatives.^{[1][2]} These classes of compounds have garnered significant attention for their potent antitumor properties, positioning **4-Methoxy-3-methylaniline** as a key component in the pipeline for developing novel cancer therapeutics.^{[1][2]}



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Caption: Role of **4-Methoxy-3-methylaniline** in drug discovery.

Safety, Handling, and Storage

Proper handling of **4-Methoxy-3-methylaniline** is essential due to its potential health hazards. Adherence to established safety protocols is mandatory.

Table 3: GHS Hazard and Safety Information

Category	Information	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[4]
Signal Word	Warning	[4]
Hazard Classifications	Acute Toxicity 4 (Oral, Dermal, Inhalation); Skin Irritant 2; Eye Irritant 2; Specific Target Organ Toxicity (Single Exposure) 3 (Respiratory System)	[4]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[3] [4]

| Precautionary Statements | P261: Avoid breathing dust. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |[\[3\]](#)[\[4\]](#) |

Storage Recommendations: To ensure chemical integrity and longevity, **4-Methoxy-3-methylaniline** should be stored in a tightly sealed container in a dark, inert atmosphere at room temperature.[\[1\]](#) For long-term storage, refrigeration may be advisable.[\[9\]](#)

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